

Application Note: Comprehensive Characterization of 3-(Toluene-4-sulfonylamino)-propionic acid

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Compound of Interest

Compound Name: 3-(Toluene-4-sulfonylamino)-propionic acid

Cat. No.: B172979

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Introduction

3-(Toluene-4-sulfonylamino)-propionic acid, also known as N-tosyl- β -alanine, is a molecule of interest in medicinal chemistry and drug development. Its structure, featuring a toluenesulfonyl group attached to a β -alanine backbone, imparts specific chemical properties that are crucial for its biological activity and pharmaceutical development. Accurate and comprehensive characterization of this compound is paramount for quality control, regulatory submission, and understanding its behavior in biological systems. This guide provides a detailed overview of the key analytical techniques and protocols for the thorough characterization of **3-(Toluene-4-sulfonylamino)-propionic acid**.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **3-(Toluene-4-sulfonylamino)-propionic acid** is essential for the selection and optimization of analytical methods.

Property	Value/Information	Source
Molecular Formula	C10H13NO4S	[1]
Molecular Weight	259.28 g/mol	
CAS Number	42908-33-8	[1]
Synonyms	N-[(4-Methylphenyl)sulfonyl]- beta-alanine, 3-[(4- methylphenyl)sulfonylamino]pr opanoic acid	[1]
Melting Point	215-216 °C	

Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity of **3-(Toluene-4-sulfonylamino)-propionic acid** and for quantifying it in various matrices. Given the presence of a UV-active aromatic ring and an acidic carboxylic acid group, reversed-phase HPLC with UV detection is a highly suitable method.[2]

Rationale for Method Selection

The toluenesulfonyl group provides a strong chromophore, making UV detection sensitive and reliable. The carboxylic acid moiety's ionization can be controlled by the mobile phase pH to achieve optimal retention and peak shape on a reversed-phase column. A mixed-mode chromatography approach, combining reversed-phase and ion-exchange mechanisms, can also be effective for separating this compound from related impurities.[3]

Experimental Workflow: HPLC Analysis



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